

# Dilithium Azelate: A Technical Guide to its Properties, Synthesis, and Historical Context

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## Compound of Interest

Compound Name: *Dilithium azelate*

Cat. No.: *B1614953*

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## Abstract

**Dilithium azelate** ( $\text{Li}_2\text{C}_9\text{H}_{14}\text{O}_4$ ), the dilithium salt of nonanedioic acid (azelaic acid), is a specialty chemical primarily recognized for its role as a complexing agent in the formulation of high-performance lithium complex greases. This technical guide provides a comprehensive overview of the available scientific and technical information regarding **dilithium azelate**, including its chemical and physical properties, a generalized synthesis protocol, and its historical context within the lubricant industry. While a seminal discovery publication for this compound is not prominent in the scientific literature, its history is intrinsically linked to the advancement of lubrication technology. This document consolidates the available data for researchers and professionals in materials science and chemical synthesis.

## Introduction

**Dilithium azelate**, identified by its CAS number 38900-29-7, is an organic salt formed from the neutralization of azelaic acid with two equivalents of a lithium base.[1][2] Its primary and most well-documented application is as a co-thickener or complexing agent in the manufacture of lithium complex greases. In this capacity, it significantly enhances the thermal and mechanical stability of the grease, leading to a higher dropping point and improved performance in demanding applications.[3] This guide aims to collate the dispersed technical data on **dilithium azelate**, offering a centralized resource for scientific and industrial researchers.

## Physicochemical Properties

The physicochemical properties of **dilithium azelate** have been reported in various chemical databases. However, some inconsistencies in the reported values exist, which may be attributable to different experimental conditions or purities of the samples. The available data is summarized in Table 1.

Table 1: Physicochemical Properties of **Dilithium Azelate**

Property	Value	Source(s)
Chemical Formula	C <sub>9</sub> H <sub>14</sub> Li <sub>2</sub> O <sub>4</sub>	[3]
Molecular Weight	200.09 g/mol	[4]
CAS Number	38900-29-7	[1]
Appearance	White solid	[3]
Melting Point	160.5 °C	[3][5]
Boiling Point	370.5 °C at 760 mmHg	[3][5]
Density	1.131 g/cm <sup>3</sup>	[3][5]
Flash Point	192.1 °C	[3][5]
Synonyms	Dilithium nonanedioate, Azelaic acid dilithium salt	[1][4][6]

## History and Discovery

A definitive scientific publication detailing the initial discovery and characterization of pure **dilithium azelate** is not readily available in the public domain. Its emergence is closely tied to the development of lithium complex greases in the mid-20th century. The use of dicarboxylic acids as complexing agents to improve the properties of simple lithium soap greases was a significant advancement in lubrication technology.

Patents from the 1970s, such as U.S. Patent 3,929,651, describe grease formulations containing a dilithium salt of a C<sub>4</sub>-C<sub>12</sub> dicarboxylic acid, with **dilithium azelate** being a specific example. This suggests that the synthesis and application of **dilithium azelate** were likely

driven by industrial research and development in the field of lubricants rather than fundamental academic research. The history of **dilithium azelate** is therefore a history of its application and its role in enhancing the performance of lithium-based greases.

## Synthesis of Dilithium Azelate

While detailed, peer-reviewed experimental protocols for the synthesis of pure **dilithium azelate** are scarce, a generalized method can be inferred from patents describing the manufacture of lithium complex greases. The fundamental reaction involves the neutralization of azelaic acid with a suitable lithium base in a 1:2 molar ratio.

## Generalized Experimental Protocol

Materials:

- Azelaic acid ( $C_9H_{16}O_4$ )
- Lithium hydroxide monohydrate ( $LiOH \cdot H_2O$ )
- Deionized water
- Ethanol (or another suitable solvent)

Procedure:

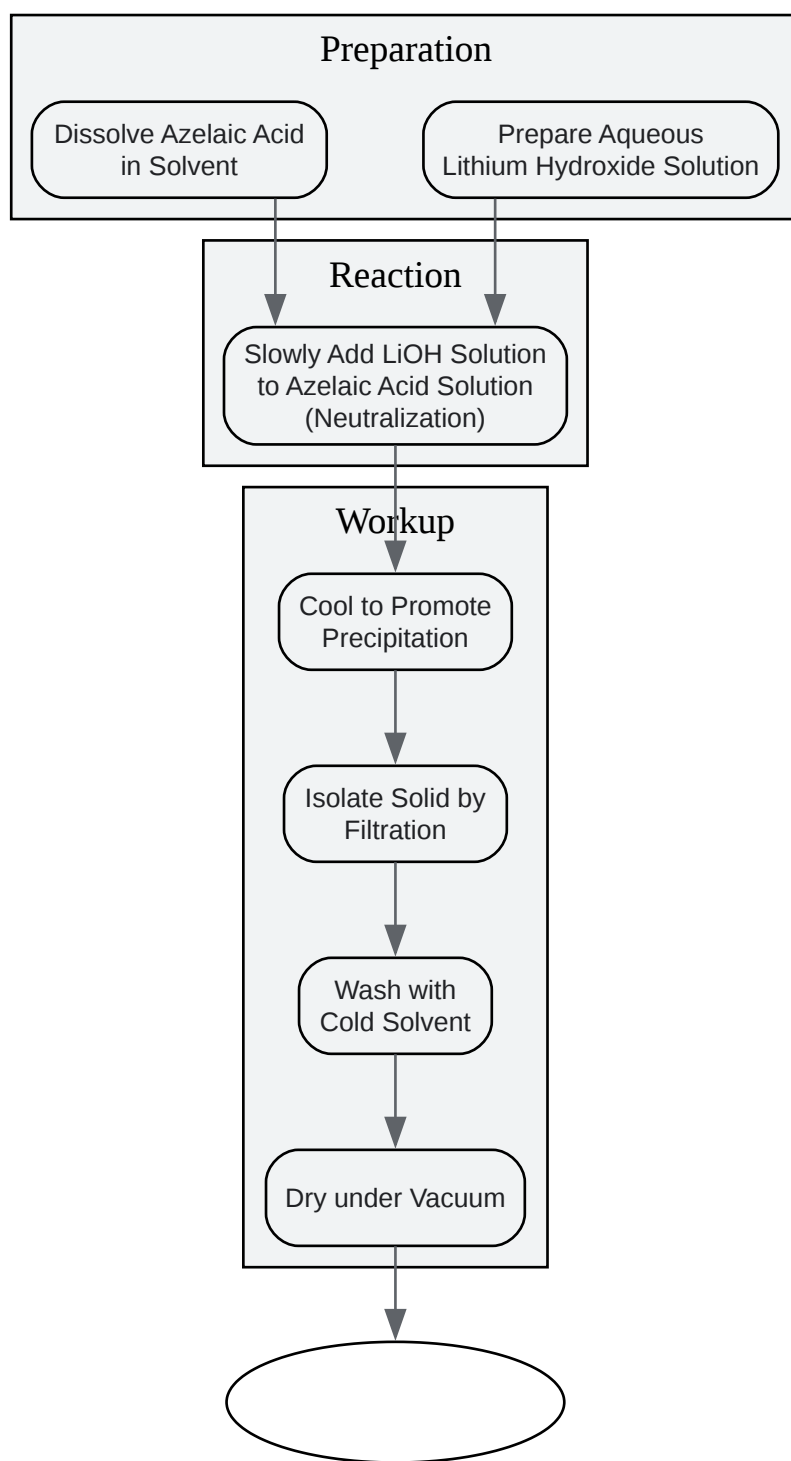
- **Dissolution:** Dissolve a known quantity of azelaic acid in a minimal amount of a suitable solvent, such as ethanol, with gentle heating and stirring.
- **Base Preparation:** In a separate vessel, prepare a stoichiometric solution of lithium hydroxide monohydrate in deionized water. Two molar equivalents of lithium hydroxide are required for each mole of azelaic acid.
- **Neutralization:** Slowly add the lithium hydroxide solution to the azelaic acid solution with continuous stirring. The reaction is exothermic, and the rate of addition should be controlled to manage the temperature.
- **Precipitation and Isolation:** As the reaction proceeds, **dilithium azelate** will precipitate from the solution. The reaction mixture can be cooled to enhance precipitation. The solid product

is then isolated by filtration.

- Washing and Drying: The collected solid is washed with a small amount of cold deionized water or ethanol to remove any unreacted starting materials or impurities. The purified **dilithium azelate** is then dried under vacuum to a constant weight.

## Experimental Workflow

The following diagram illustrates the general workflow for the laboratory synthesis of **dilithium azelate**.



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Generalized laboratory synthesis workflow for **dilithium azelate**.

## Spectroscopic and Thermal Analysis

A comprehensive search of scientific databases did not yield publicly available spectroscopic data (e.g., Infrared, NMR) or detailed thermal analysis data (e.g., TGA, DSC) specifically for pure **dilithium azelate**. Such data would be invaluable for the unambiguous identification and characterization of the compound. Researchers are encouraged to perform these analyses to contribute to the public body of knowledge on this material.

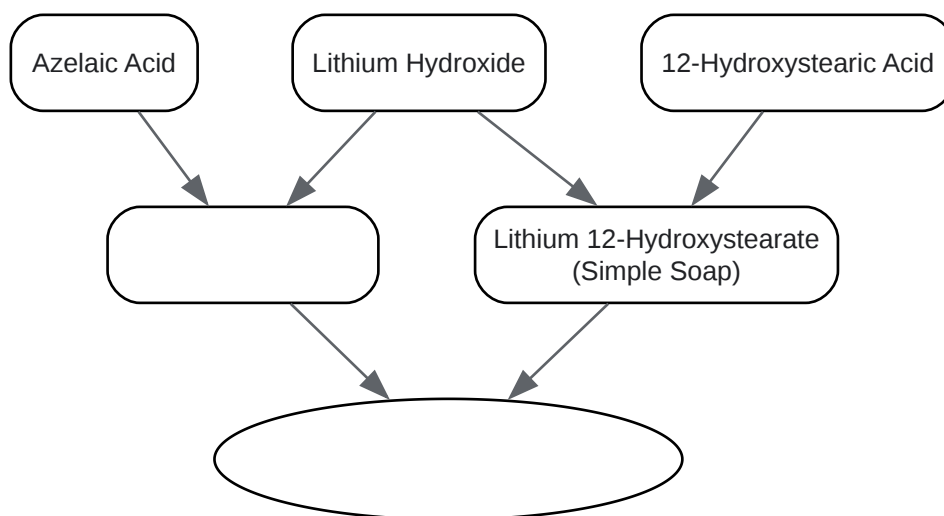
## Applications and Significance

The primary application of **dilithium azelate** is as a key component in the formulation of lithium complex greases. Its incorporation leads to a more robust and thermally stable grease structure.

## Role in Lithium Complex Greases

Lithium complex greases are formed by the co-crystallization of a simple lithium soap (e.g., lithium 12-hydroxystearate) and a lithium salt of a complexing agent, such as **dilithium azelate**. This complex thickener system exhibits a significantly higher dropping point than simple lithium greases, extending the operational temperature range of the lubricant.

The following diagram illustrates the relationship between the reactants and their role in the formation of a lithium complex grease.



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## References

- 1. Azelaic acid, dilithium salt | C<sub>9</sub>H<sub>14</sub>Li<sub>2</sub>O<sub>4</sub> | CID 162336 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. DILITHIUM AZELATE [drugfuture.com]
- 3. Page loading... [wap.guidechem.com]
- 4. GSRS [precision.fda.gov]
- 5. dilithium,nonanedioate | CAS#:38900-29-7 | Chemsrce [chemsrc.com]
- 6. CAS Common Chemistry [commonchemistry.cas.org]
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